

Section 1: Foundational Principles for Interpreting Aromatic ^1H NMR Spectra

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Compound of Interest

Compound Name: *N*-(4-Aminophenyl)-4-fluorobenzamide

CAS No.: 186544-90-1

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Before analyzing the specific spectrum of **N-(4-Aminophenyl)-4-fluorobenzamide**, it is crucial to understand the key principles that govern the appearance of proton signals, particularly in substituted aromatic systems.

1.1 Chemical Shift and Substituent Effects: The chemical shift (δ), reported in parts per million (ppm), indicates the electronic environment of a proton. For aromatic protons, the baseline chemical shift of benzene (7.3 ppm) is modulated by the substituents on the ring.^[1]

- **Electron-Donating Groups (EDGs):** Groups like amines ($-\text{NH}_2$) donate electron density into the aromatic ring, primarily at the ortho and para positions.^{[1][2]} This increased electron density "shields" the nearby protons from the external magnetic field, causing their signals to shift to a lower ppm value (upfield).
- **Electron-Withdrawing Groups (EWGs):** Groups like carbonyls ($-\text{C}=\text{O}$) and halogens (e.g., $-\text{F}$) pull electron density out of the ring. This "deshielding" effect reduces the electron density around the protons, causing their signals to shift to a higher ppm value (downfield).^{[2][3]}

1.2 Spin-Spin Coupling and Multiplicity: Protons on adjacent carbons ("vicinal" protons) influence each other's magnetic environment, a phenomenon known as spin-spin coupling. This splits a single resonance into multiple lines (a multiplet). The number of lines is given by the $n+1$ rule, where 'n' is the number of equivalent neighboring protons. In aromatic systems:

- Ortho Coupling ($^3J_{HH}$): Coupling between protons on adjacent carbons is typically the strongest, with coupling constants (J) in the range of 7–10 Hz.[\[1\]](#)
- Meta Coupling ($^4J_{HH}$): Coupling between protons separated by two carbons is weaker, with J values of 2–3 Hz.[\[1\]](#)
- Para Coupling ($^5J_{HH}$): This is generally too small to be resolved in standard spectra.

For para-disubstituted rings, which often possess symmetry, the spectrum simplifies into two distinct signals that appear as doublets, creating a characteristic "AA'BB'" system.[\[4\]](#)[\[5\]](#)

1.3 The Influence of Fluorine (^{19}F): The ^{19}F nucleus has a spin of $\frac{1}{2}$, just like ^1H , and therefore couples with nearby protons. This heteronuclear coupling (J_{HF}) provides additional structural information.

- ^1H - ^{19}F Coupling Constants: The magnitude of J_{HF} decreases with the number of bonds separating the nuclei. Ortho coupling ($^3J_{\text{HF}}$) is typically 5-10 Hz, while meta coupling ($^4J_{\text{HF}}$) is smaller.[\[6\]](#)[\[7\]](#) This coupling further splits the signals of adjacent protons, often turning a doublet into a doublet of doublets.

1.4 Labile Protons ($-\text{NH}$, $-\text{NH}_2$): Protons attached to heteroatoms like nitrogen are "labile," meaning they can exchange with each other and with trace amounts of acidic protons (like water) in the solvent.

- Chemical Shift: Their chemical shifts are highly variable and depend on the solvent, temperature, and sample concentration.[\[8\]](#)[\[9\]](#) Amide ($-\text{CONH}-$) protons are typically found downfield (5-9 ppm), while amine ($-\text{NH}_2$) protons are more upfield (3-5 ppm).[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Appearance: Due to chemical exchange, their signals are often broad and may not show coupling to adjacent protons.[\[8\]](#)[\[9\]](#)

- **D₂O Exchange:** A definitive method for identifying labile protons is to add a drop of deuterium oxide (D₂O) to the NMR sample. The labile ¹H protons exchange with deuterium (²H), which is not observed in ¹H NMR, causing the corresponding signal to diminish or disappear.

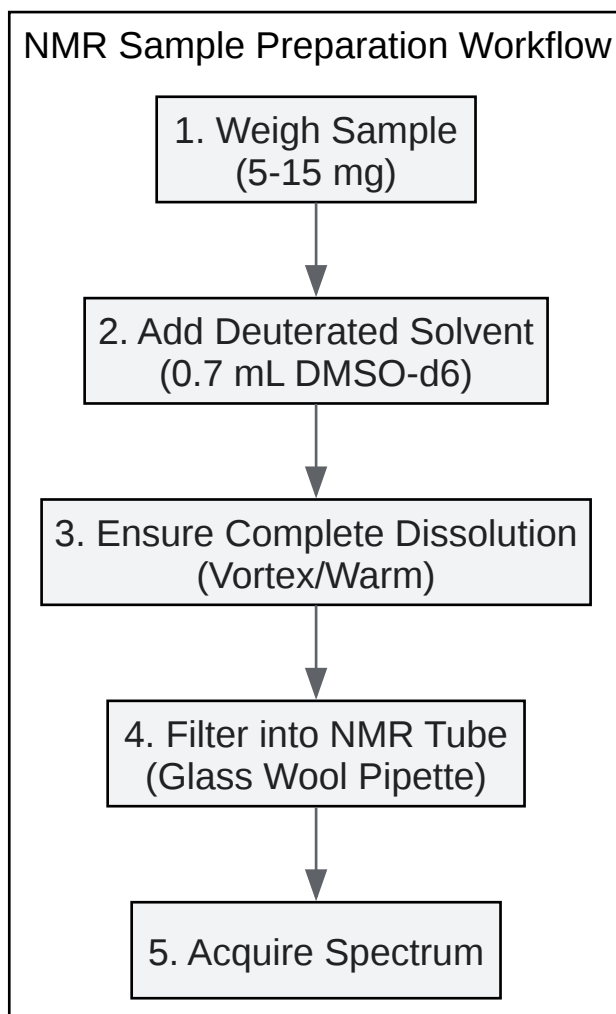
Section 2: Experimental Protocol for High-Quality ¹H NMR Data Acquisition

The quality of an NMR spectrum is fundamentally dependent on meticulous sample preparation. The following protocol outlines the best practices for obtaining a high-resolution spectrum of **N-(4-Aminophenyl)-4-fluorobenzamide**.

Step-by-Step Sample Preparation:

- **Sample Weighing:** Accurately weigh 5-15 mg of the solid **N-(4-Aminophenyl)-4-fluorobenzamide** sample into a clean, dry vial.^{[11][12]} A higher concentration may be needed for less sensitive experiments like ¹³C NMR, but can cause line broadening in ¹H NMR.^{[11][13]}
- **Solvent Selection:** Add approximately 0.6-0.7 mL of a deuterated solvent.^[13]
 - **Recommended:** Deuterated dimethyl sulfoxide (DMSO-d₆) is an excellent choice. Its high polarity readily dissolves the compound, and its ability to form hydrogen bonds slows the exchange rate of the -NH and -NH₂ protons, resulting in sharper, more easily identifiable signals.
 - **Alternative:** Deuterated chloroform (CDCl₃) can be used, but the labile proton signals may be broader or may exchange with residual acid, making them difficult to observe.^{[13][14]}
- **Dissolution:** Vigorously mix the sample in the vial to ensure complete dissolution. Gentle warming or vortexing can aid this process.
- **Filtration:** It is critical to remove any particulate matter, as suspended solids will degrade the magnetic field homogeneity and broaden the spectral lines.^[11] Filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube.^[14]

- Final Volume Check: Ensure the final solvent height in the NMR tube is approximately 4-5 cm (around 0.6 mL) to guarantee it is correctly positioned within the instrument's detection coil.[12][13]
- Labeling: Clearly label the NMR tube with the sample's identity and your notebook reference number.[14]



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Caption: Workflow for preparing a high-quality NMR sample.

Section 3: Spectral Analysis of N-(4-Aminophenyl)-4-fluorobenzamide

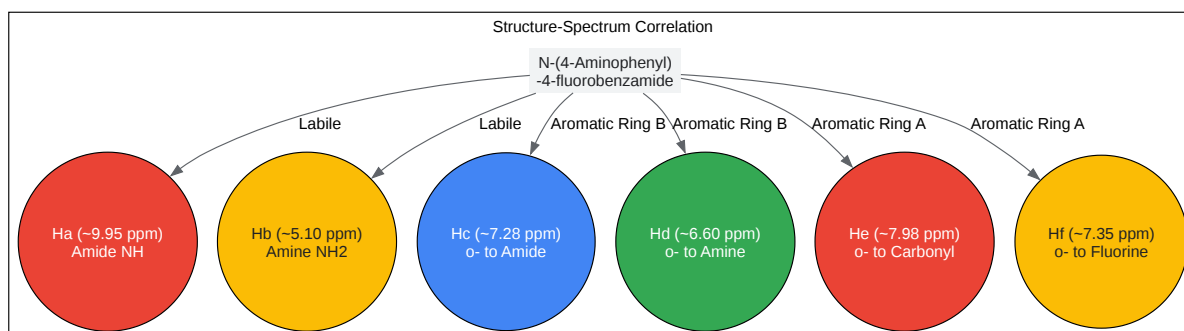
The structure of **N-(4-Aminophenyl)-4-fluorobenzamide** contains several distinct proton environments, each giving rise to a unique signal in the ^1H NMR spectrum.

(Image Source: PubChem CID 139366155, for illustrative purposes)

Predicted ^1H NMR Data (in DMSO- d_6 , 400 MHz)

Signal Label	Chemical Shift (δ , ppm)	Integration	Multiplicity	Coupling Constant (J, Hz)	Assignment
H _a	~9.95	1H	Singlet (broad)	-	Amide (-COHN-)
H _e , H _{e'}	~7.98	2H	Doublet of Doublets	$^3\text{JHH} \approx 8.8$, $^4\text{JHF} \approx 5.6$	Protons ortho to -C=O
H _φ , H _{φ'}	~7.35	2H	Triplet (apparent)	$^3\text{JHH} \approx 8.8$, $^3\text{JHF} \approx 8.8$	Protons ortho to -F
H _c , H _{c'}	~7.28	2H	Doublet	$^3\text{JHH} \approx 8.6$	Protons ortho to -NHCO-
H _d , H _{d'}	~6.60	2H	Doublet	$^3\text{JHH} \approx 8.6$	Protons ortho to -NH ₂
H _b	~5.10	2H	Singlet (broad)	-	Amine (-NH ₂)

Detailed Signal Assignments:



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Caption: Relationship between protons and their predicted NMR signals.

- H_a (Amide Proton, ~9.95 ppm): This signal appears furthest downfield as a broad singlet. Its deshielded nature is due to the adjacent electron-withdrawing carbonyl group and its involvement in hydrogen bonding. This peak would disappear upon D₂O exchange.
- H_b (Amine Protons, ~5.10 ppm): This broad singlet, integrating to two protons, corresponds to the primary amine. It is significantly upfield compared to the amide proton but is also labile and would disappear with D₂O exchange. Its chemical shift is characteristic of anilines.[9][10]
- Aromatic Ring A (from 4-fluorobenzoyl group):
 - H_e, H_{e'} (~7.98 ppm): These two protons are ortho to the strongly electron-withdrawing carbonyl group, making them the most deshielded aromatic protons. They are split by their ortho neighbors (H_f) and show a smaller meta coupling to the fluorine atom, resulting in a doublet of doublets.

- $H_\phi, H_{\phi'}$ (~7.35 ppm): These protons are ortho to the fluorine atom. They are coupled to their ortho neighbors (H_e) and also to the fluorine atom. When the H-H and H-F coupling constants are coincidentally similar, the signal can appear as a triplet, a common occurrence in fluorinated aromatics.^[1]
- Aromatic Ring B (from p-phenylenediamine moiety): This ring shows a classic para-substituted pattern of two doublets.
 - $H_c, H_{c'}$ (~7.28 ppm): These protons are ortho to the electron-withdrawing amide group (-NHCO-), which deshields them relative to the other protons on this ring. They appear as a doublet due to coupling with H_d .
 - $H_d, H_{d'}$ (~6.60 ppm): These protons are ortho to the strongly electron-donating amino group (-NH₂).^[1] This causes significant shielding, shifting them substantially upfield. They appear as a doublet from coupling to H_c .

Section 4: Comparative Analysis with Structural Analogues

To highlight the influence of the key functional groups, we can compare the predicted spectrum of our target molecule with its non-fluorinated and non-aminated analogues.

Comparative ¹H NMR Data (Aromatic Region)

Compound	Moiety	Protons ortho to -C=O	Protons ortho to -X	Protons ortho to -NHCO-	Protons ortho to -Y
Target Compound	4-F-Benzoyl	~7.98 ppm	~7.35 ppm (X=F)	~7.28 ppm	~6.60 ppm (Y=NH ₂)
N-(4-Aminophenyl) benzamide[15][16]	Benzoyl	~7.85 ppm	~7.45-7.55 ppm (X=H)	~7.40 ppm	~6.70 ppm (Y=NH ₂)
4-Fluorobenzamide[17][18]	4-F-Benzoyl	~7.80 ppm	~7.15 ppm (X=F)	-	-
Aniline[19]	-	-	-	-	o-H: ~6.66, m-H: ~7.14, p-H: ~6.74 ppm

This table uses estimated and literature-based values for comparison.

Analysis of Comparison:

- **Effect of Fluorine:** Comparing the target compound to N-(4-Aminophenyl)benzamide, we see the signals for Ring A are more complex due to H-F coupling. The protons ortho to fluorine (H_φ) are shifted upfield compared to the corresponding protons in the non-fluorinated analogue, a typical shielding effect of fluorine in the ortho position.
- **Effect of Amine Group:** The protons on Ring B (H_c and H_d) are shifted significantly upfield compared to the protons of Ring A. This is a direct consequence of the powerful electron-donating nature of the -NH₂ group, which dramatically increases shielding. Comparing H_d (~6.60 ppm) to the ortho protons of aniline (~6.66 ppm) shows a very similar chemical environment.[10]

Conclusion

The ^1H NMR spectrum of **N-(4-Aminophenyl)-4-fluorobenzamide** is rich with structural information. A systematic analysis, grounded in the principles of chemical shifts, substituent effects, and coupling phenomena, allows for the unambiguous assignment of every proton in the molecule. The characteristic para-substituted patterns in both aromatic rings, the clear influence of fluorine coupling, and the distinct signals of the labile amide and amine protons collectively provide a definitive spectral fingerprint for this compound. This guide demonstrates how a thorough understanding of NMR theory, combined with a meticulous experimental approach, serves as an indispensable tool for structural elucidation in modern chemical research.

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